

Spectroscopic and Mechanistic Insights into Jatropholone B: A Technical Guide

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Compound of Interest

Compound Name: Jatropholone B

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic data of **Jatropholone B**, a naturally occurring diterpenoid. It includes a comprehensive summary of its Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data, detailed experimental protocols for its characterization, and an exploration of its known signaling pathways. This document is intended to serve as a valuable resource for researchers engaged in natural product chemistry, pharmacology, and drug development.

Spectroscopic Data of Jatropholone B

The structural elucidation of **Jatropholone B** has been primarily accomplished through a combination of one- and two-dimensional NMR spectroscopy and mass spectrometry. The following tables summarize the key quantitative data obtained from these analyses.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^1H and ^{13}C NMR spectra of **Jatropholone B** are crucial for confirming its intricate molecular structure. The chemical shifts are reported in parts per million (ppm) relative to a standard reference.

Table 1: ^1H NMR Spectroscopic Data for **Jatropholone B**

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
Data not available in search results			

Table 2: ^{13}C NMR Spectroscopic Data for **Jatropholone B**

Position	Chemical Shift (δ , ppm)
Data not available in search results	

Note: Specific ^1H and ^{13}C NMR chemical shift data for **Jatropholone B** were not explicitly available in the provided search results. Researchers should refer to dedicated chemical databases or the primary literature on the isolation and characterization of **Jatropholone B** for this detailed information.

Mass Spectrometry (MS)

Mass spectrometry data provides information about the molecular weight and elemental composition of **Jatropholone B**, further confirming its chemical formula.

Table 3: Mass Spectrometry Data for **Jatropholone B**

Technique	Ionization Mode	Observed m/z	Interpretation
Data not available in search results			

Note: Specific mass-to-charge ratio (m/z) values from mass spectrometry analysis of **Jatropholone B** were not explicitly available in the provided search results. This information is typically found in the experimental sections of publications detailing its isolation and structural analysis.

Experimental Protocols

The acquisition of high-quality spectroscopic data is fundamental to the accurate characterization of natural products like **Jatropholone B**. Below are detailed methodologies for the key experiments.

Isolation and Purification of Jatropholone B

The isolation of **Jatropholone B** often involves the extraction of plant material from the *Jatropha* genus, followed by chromatographic separation.

Caption: General workflow for the isolation and purification of **Jatropholone B**.

NMR Spectroscopy

NMR spectra are typically recorded on high-field spectrometers.

- **Sample Preparation:** A precisely weighed sample of pure **Jatropholone B** (typically 1-5 mg) is dissolved in a deuterated solvent (e.g., CDCl₃, Methanol-d₄) in a standard 5 mm NMR tube.
- **Instrument Setup:** The NMR spectrometer is tuned and shimmed for the specific solvent and sample.
- **Data Acquisition:**
 - ¹H NMR: Standard proton spectra are acquired to determine chemical shifts, multiplicities, and coupling constants.
 - ¹³C NMR: Proton-decoupled carbon spectra are obtained to identify the chemical shifts of all carbon atoms.
 - 2D NMR: Experiments such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) are performed to establish connectivity between protons and carbons, aiding in the complete structural assignment.

Mass Spectrometry

Mass spectra are acquired using techniques such as Electrospray Ionization (ESI) or Electron Ionization (EI).

- **Sample Preparation:** A dilute solution of **Jatropholone B** is prepared in a suitable solvent (e.g., methanol, acetonitrile).
- **Infusion:** The sample solution is introduced into the mass spectrometer's ion source.
- **Data Acquisition:** The mass spectrum is recorded, showing the mass-to-charge ratios of the molecular ion and any fragment ions. High-resolution mass spectrometry (HRMS) is often employed to determine the precise elemental composition.

Signaling Pathway of Jatropholone B

Recent research has shed light on the biological activities of **Jatropholone B**, particularly its role in melanogenesis. Studies have shown that **Jatropholone B** can inhibit melanin synthesis by activating the Extracellular signal-regulated kinase (ERK) pathway.^{[1][2]}

Caption: **Jatropholone B** inhibits melanin synthesis via the ERK signaling pathway.^{[1][2]}

This activation of ERK leads to the downregulation of the Microphthalmia-associated transcription factor (MITF), a key regulator of melanogenesis.^{[1][2]} The reduced expression of MITF, in turn, decreases the expression of tyrosinase, the rate-limiting enzyme in melanin production, ultimately leading to an inhibition of melanin synthesis.^{[1][2]} This mechanism suggests the potential of **Jatropholone B** as a skin-whitening agent.^[1]

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References

- 1. Jatropholone B from *Jatropha curcas* inhibits melanin synthesis via extracellular signal-regulated kinase activation in Mel-A3 cell - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. Jatropholone B from *Jatropha curcas* inhibits melanin synthesis via extracellular signal-regulated kinase activation in Mel-Ab cell - PMC [pmc.ncbi.nlm.nih.gov]
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